

A Technical Guide to Fmoc-Val-Ala-OH: Properties and Characterization

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Compound of Interest

Compound Name: Fmoc-Val-Ala-OH

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Abstract

N-[(9H-Fluoren-9-ylmethoxy)carbonyl]-L-valyl-L-alanine, commonly known as **Fmoc-Val-Ala-OH**, is a pivotal dipeptide derivative widely utilized in synthetic organic chemistry. Its primary applications lie in Solid-Phase Peptide Synthesis (SPPS) as a building block and in the construction of Antibody-Drug Conjugates (ADCs) as a cleavable linker.^[1] This guide provides an in-depth overview of its key physicochemical properties, a detailed protocol for melting point determination, and a workflow diagram illustrating its application in SPPS.

Physicochemical Properties

Fmoc-Val-Ala-OH is a white to off-white solid, which may also appear as a powder or crystalline material.^{[1][2][3]} A comprehensive summary of its key quantitative data is presented below.

Table 1: Summary of Physicochemical Data for Fmoc-Val-Ala-OH

Property	Value	Source(s)
Appearance	White to off-white solid/powder/crystals	[1]
Melting Point	217–219 °C	
Molecular Formula	C ₂₃ H ₂₆ N ₂ O ₅	
Molecular Weight	410.46 g/mol	
Solubility	Slightly soluble in DMF and DMSO. Soluble in DMSO at ≥ 100 mg/mL.	
Storage Temperature	2–8 °C or -20 °C	
Purity (Assay)	≥95%	

Experimental Protocols

Determination of Melting Point via the Capillary Method

The melting point of a pure crystalline solid is a sharp, characteristic physical property used for identification and purity assessment. A depressed and broadened melting range typically indicates the presence of impurities. The following protocol outlines a standard procedure for determining the melting point of **Fmoc-Val-Ala-OH** using a modern melting point apparatus.

Materials and Equipment:

- **Fmoc-Val-Ala-OH** sample (finely powdered and completely dry)
- Melting point apparatus (e.g., Mel-Temp or similar digital instrument)
- Glass capillary tubes (sealed at one end)
- Spatula
- Long glass tube or PVC pipe (for packing)

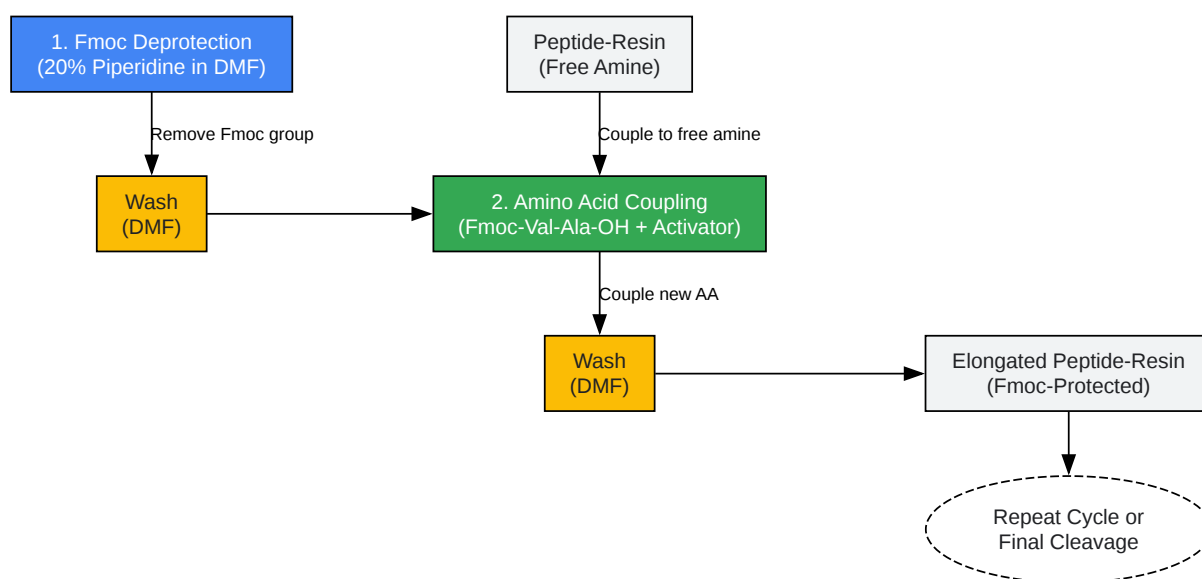
Procedure:

- Sample Preparation:
 - Place a small amount of the **Fmoc-Val-Ala-OH** powder onto a clean, dry surface.
 - Gently jab the open end of a capillary tube into the powder pile. A small amount of solid should enter the tube.
 - Invert the tube (sealed end down) and tap it gently on a hard surface to cause the solid to fall to the bottom.
 - To pack the sample tightly, drop the capillary tube, sealed-end down, through a long, narrow tube (e.g., a 1-meter glass tube) onto the benchtop. The bouncing action will compact the powder.
 - Repeat until a packed column of 2-3 mm height is achieved at the bottom of the capillary tube. Consistent sample height is crucial for reproducible results.
- Instrument Setup:
 - Ensure the melting point apparatus is clean and calibrated.
 - Set the starting temperature to approximately 5-10°C below the expected melting point of 217°C.
 - Set the heating rate (ramp rate). For a precise measurement, a slow rate of 1-2°C per minute is recommended.
- Measurement:
 - Carefully insert the packed capillary tube into the sample holder of the melting point apparatus.
 - Begin heating the block.
 - Observe the sample closely through the magnifying viewport.
 - Record the temperature at which the first droplet of liquid is observed. This is the start of the melting range.

- Continue heating and observing. Record the temperature at which the last solid particle melts, resulting in a completely clear liquid. This is the end of the melting range (the clear point).
- Post-Measurement:
 - Allow the apparatus to cool significantly (at least 20°C below the melting point) before performing another measurement.
 - Use a fresh sample in a new capillary tube for each subsequent trial to ensure accuracy.

Application Workflow

Fmoc-Val-Ala-OH is a key reagent in Fmoc-based Solid-Phase Peptide Synthesis (SPPS). The Fmoc group protects the N-terminus of the dipeptide, allowing its C-terminal carboxyl group to couple to the free amine of a growing peptide chain attached to a solid resin. The workflow below illustrates a single cycle of peptide elongation using a generic Fmoc-amino acid, which is directly applicable to the use of **Fmoc-Val-Ala-OH**.



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Caption: General workflow for one cycle of Solid-Phase Peptide Synthesis (SPPS).

This cycle of deprotection, coupling, and washing is repeated with different Fmoc-protected amino acids to assemble a peptide of the desired sequence. **Fmoc-Val-Ala-OH** can be incorporated as a dipeptide unit in a single coupling step.

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References

- 1. www-spring.ch.cam.ac.uk [www-spring.ch.cam.ac.uk]
- 2. benchchem.com [benchchem.com]
- 3. SSERC | Melting point determination [sserc.org.uk]
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